

Application Notes and Protocols for the Dissolution of TGX-155

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Compound of Interest

Compound Name: TGX-155

Cat. No.: B1682241

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For Researchers, Scientists, and Drug Development Professionals

Introduction

TGX-155 is a potent and selective inhibitor of the phosphoinositide 3-kinase beta (PI3K β) isoform. Its utility in studying the specific roles of PI3K β in various cellular processes, including cell growth, proliferation, and survival, makes it a valuable tool in cancer research and drug development. Proper dissolution and preparation of **TGX-155** are critical for obtaining accurate and reproducible experimental results. These application notes provide detailed protocols for the dissolution of **TGX-155** for in vitro experiments.

Physicochemical and Solubility Data

A summary of the key physicochemical and solubility properties of **TGX-155** is presented in the table below. This information is essential for calculating the required amounts for stock solution preparation and for understanding its behavior in different solvents.

Property	Value	Source
Molecular Weight	354.38 g/mol	[1]
Appearance	Solid powder	[1]
Primary Solvent	Dimethyl Sulfoxide (DMSO)	[1]
Storage of Solid	-20°C for long-term (months to years)	[1]
0-4°C for short-term (days to weeks)	[1]	
Storage of Stock Solution	-20°C or -80°C	

Experimental Protocols

Protocol 1: Preparation of a High-Concentration TGX-155 Stock Solution in DMSO

This protocol outlines the steps to prepare a high-concentration stock solution of **TGX-155**, which can then be used for subsequent dilutions to desired experimental concentrations.

Materials:

- **TGX-155** powder
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Equilibrate:** Allow the vial of **TGX-155** powder to reach room temperature before opening to prevent condensation of moisture.
- **Weighing:** Carefully weigh the desired amount of **TGX-155** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the tube to achieve the desired stock concentration. It is recommended to start with a common concentration such as 10 mM or 20 mM.
- **Mixing:** Tightly cap the tube and vortex the solution for 1-2 minutes until the **TGX-155** powder is completely dissolved. A clear, particulate-free solution should be obtained. Gentle warming in a 37°C water bath for 5-10 minutes can aid dissolution if necessary.
- **Storage:** Aliquot the stock solution into single-use volumes in sterile, tightly sealed tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C, protected from light.

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the high-concentration DMSO stock solution into an aqueous medium, such as cell culture medium, for use in in vitro experiments.

Materials:

- **TGX-155** stock solution in DMSO
- Sterile cell culture medium or desired aqueous buffer
- Sterile tubes for dilution
- Pipettes and sterile filter tips

Procedure:

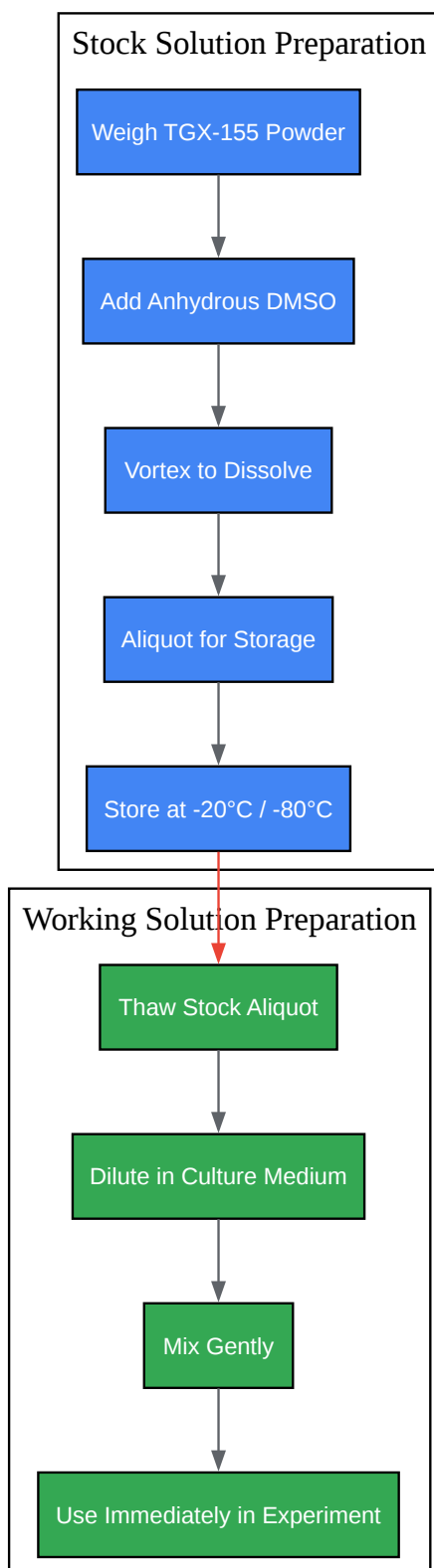
- **Thawing:** Thaw a single-use aliquot of the **TGX-155** stock solution at room temperature.

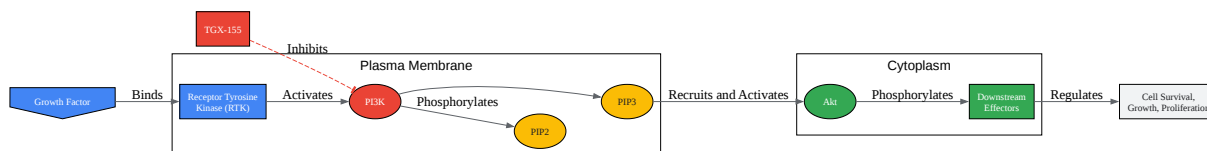
- **Serial Dilution (Optional but Recommended):** To avoid precipitation, it is advisable to perform serial dilutions of the DMSO stock in DMSO first to get closer to the final concentration before adding it to the aqueous medium.
- **Final Dilution:** Add the required volume of the **TGX-155** stock solution (or the intermediately diluted solution) to the pre-warmed cell culture medium or buffer. It is crucial to ensure that the final concentration of DMSO in the working solution is low (typically $\leq 0.1\%$ v/v) to avoid solvent-induced cellular toxicity.
- **Mixing:** Mix the working solution immediately and thoroughly by gentle inversion or pipetting. Avoid vigorous vortexing, especially with protein-containing media.
- **Vehicle Control:** Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without the inhibitor. This is essential to distinguish the effects of the inhibitor from those of the solvent.
- **Use:** Use the freshly prepared working solution immediately for your experiments. Do not store aqueous working solutions for extended periods.

Mandatory Visualizations

Experimental Workflow for TGX-155 Solution Preparation

The following diagram illustrates the workflow for preparing **TGX-155** stock and working solutions.





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References

- 1. medchemexpress.com [medchemexpress.com]
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